

# Echitovenidine: A Technical Guide to its Discovery, Natural Sources, and Properties

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## Compound of Interest

Compound Name: Echitovenidine

Cat. No.: B162013

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## Abstract

**Echitovenidine** is an indole alkaloid first isolated from the fruits of *Alstonia venenata* R.Br., a plant species native to India. This technical guide provides a comprehensive overview of the discovery, natural sources, and known biological activities of **Echitovenidine**. It includes detailed information on its physicochemical properties and its inhibitory action on monoamine oxidase. This document is intended to serve as a foundational resource for researchers and professionals in the fields of natural product chemistry, pharmacology, and drug development.

## Introduction

**Echitovenidine** is a naturally occurring indole alkaloid that has garnered interest due to its potential pharmacological activities. This guide synthesizes the available scientific literature to present a detailed account of its discovery, botanical origins, and key chemical and biological data.

## Discovery

**Echitovenidine** was first reported in 1966 by a team of researchers including Das, Biemann, Chatterjee, Ray, and Majumder.<sup>[1]</sup> They successfully isolated this novel compound from the fruits of the plant *Alstonia venenata*.<sup>[1]</sup>

## Natural Sources

The primary and thus far only known natural source of **Echitovenidine** is the plant *Alstonia venenata* R.Br., a member of the Apocynaceae family.

## Botanical Description

*Alstonia venenata* is a large shrub or small tree that can grow up to 6 meters in height. It is characterized by simple, membranous, lanceolate leaves arranged in whorls of 3-6. The plant produces white flowers in terminal sub-umbellate cymes or racemes, which develop into fusiform follicles containing numerous flattened seeds with a tuft of hair at each end.

## Geographical Distribution

*Alstonia venenata* is found throughout India. Its presence has been documented in the following states and districts:

- Andhra Pradesh: Srikakulam, Visakhapatnam, Vizianagaram, East Godavari, West Godavari, Krishna, Guntur, Prakasam, Kurnool, Nellore, Kadapa, Anantapur, and Chittoor districts.
- Karnataka: Bengaluru, Chikkamagaluru, and Shivamogga districts.
- Kerala: Kannur, Wayanad, Kozhikode, Malappuram, Palakkad, Thrissur, Idukki, Kollam, and Thiruvananthapuram districts.
- Odisha: Ganjam, Boudh, Angul, Kalahandi, Mayurbhanj, Koraput, Bargarh, and Rayagada districts.
- Tamil Nadu: Theni, Dindigul, Coimbatore, The Nilgiris, Kanyakumari, Tirunelveli, and Villupuram districts.
- Telangana: Khammam, Nalgonda, and Mahbubnagar districts.

## Physicochemical Properties

Detailed quantitative data on the physicochemical properties of **Echitovenidine** are limited in the readily available literature. The following table summarizes the known information.

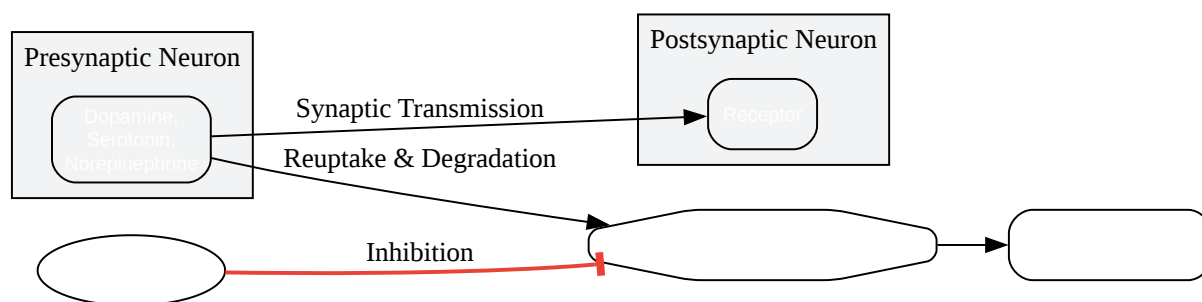
Property	Data
Molecular Formula	C <sub>22</sub> H <sub>28</sub> N <sub>2</sub> O <sub>4</sub>
Melting Point	162-163 °C
Specific Rotation	[α] <sub>D</sub> = -58° (in CHCl <sub>3</sub> )

Table 1: Physicochemical Properties of **Echitovenidine**.

## Experimental Protocols

### Isolation of Echitovenidine

A specific, detailed experimental protocol for the isolation of **Echitovenidine** from the fruits of *Alstonia venenata* is not explicitly available in the reviewed literature. However, a general procedure for the extraction of alkaloids from *Alstonia* species can be outlined as follows. It is important to note that this is a generalized workflow and would require optimization for the specific isolation of **Echitovenidine**.



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## References

- 1. Inhibition of monoamine oxidases by heterocyclic derived conjugated dienones: synthesis and in vitro and in silico investigations - PMC [pmc.ncbi.nlm.nih.gov]
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